

Benzyl Propionate: An In-depth Technical Guide to its Environmental Impact and Biodegradability

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Compound of Interest

Compound Name: *Benzyl propionate*

Cat. No.: *B094898*

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This technical guide provides a comprehensive analysis of the environmental fate and ecotoxicological profile of **benzyl propionate**, a widely used fragrance and flavor ingredient. The information is intended for researchers, scientists, and professionals in drug development and environmental risk assessment. This document summarizes key data on biodegradability, ecotoxicity, and potential for bioaccumulation, and outlines the experimental protocols used for their determination.

Executive Summary

Benzyl propionate is an aromatic ester valued for its sweet, fruity fragrance. While it is considered to have a favorable safety profile for its intended uses, understanding its environmental impact is crucial for responsible production and application. This guide indicates that **benzyl propionate** is readily biodegradable and exhibits moderate acute toxicity to aquatic organisms. Its potential for bioaccumulation and mobility in soil is estimated to be low.

Environmental Fate and Transport

The environmental fate of a chemical substance is determined by its persistence, potential for bioaccumulation, and mobility in various environmental compartments such as water, soil, and air.

Biodegradability

Benzyl propionate is classified as readily biodegradable. An aerobic biodegradation study following the OECD 301F guideline demonstrated 88% degradation over 29 days. This rapid mineralization suggests that **benzyl propionate** is unlikely to persist in the environment.

Bioaccumulation Potential

The bioaccumulation potential of a substance refers to its ability to be taken up and stored in the tissues of living organisms. The Bioconcentration Factor (BCF) is a key indicator of this potential. While experimental BCF data for **benzyl propionate** are not readily available, an estimation can be made based on its octanol-water partition coefficient (log P). With a reported log P value of 2.57, the BCF for **benzyl propionate** is estimated to be low, suggesting a low potential for bioaccumulation in aquatic organisms.

Soil Mobility

The soil organic carbon-water partitioning coefficient (Koc) is a measure of a chemical's tendency to adsorb to soil and sediment particles. A higher Koc value indicates lower mobility. Experimental Koc data for **benzyl propionate** are not readily available. However, based on its log P value, the Koc is estimated to be low to moderate, suggesting that **benzyl propionate** may have some mobility in soil.

Ecotoxicity

Ecotoxicity studies are conducted to assess the potential adverse effects of a substance on aquatic and terrestrial organisms. The following table summarizes the acute toxicity of **benzyl propionate** to key aquatic organisms.

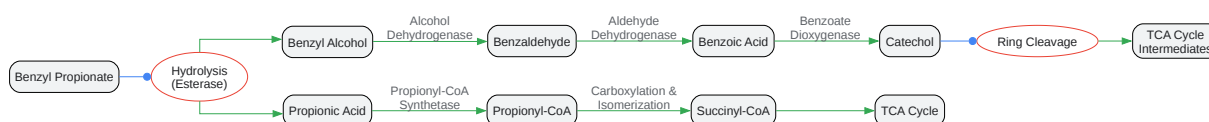
Test Organism	Endpoint	Concentration (mg/L)	Exposure Duration	Guideline	Reference
Danio rerio (Zebra fish)	LC50	3.59	96 hours	OECD 203	[1]
Daphnia magna (Water flea)	EC50	5.4	48 hours	OECD 202	[1]
Raphidocelis subcapitata (Green algae)	EC50	16.7 (growth rate)	72 hours	OECD 201	[1]

Table 1: Summary of Acute Aquatic Ecotoxicity Data for **Benzyl Propionate**

These results indicate that **benzyl propionate** is moderately toxic to aquatic organisms in acute exposure scenarios.

Proposed Biodegradation Pathway

The biodegradation of **benzyl propionate** is expected to proceed via hydrolysis of the ester bond, followed by the degradation of the resulting benzyl alcohol and propionic acid.



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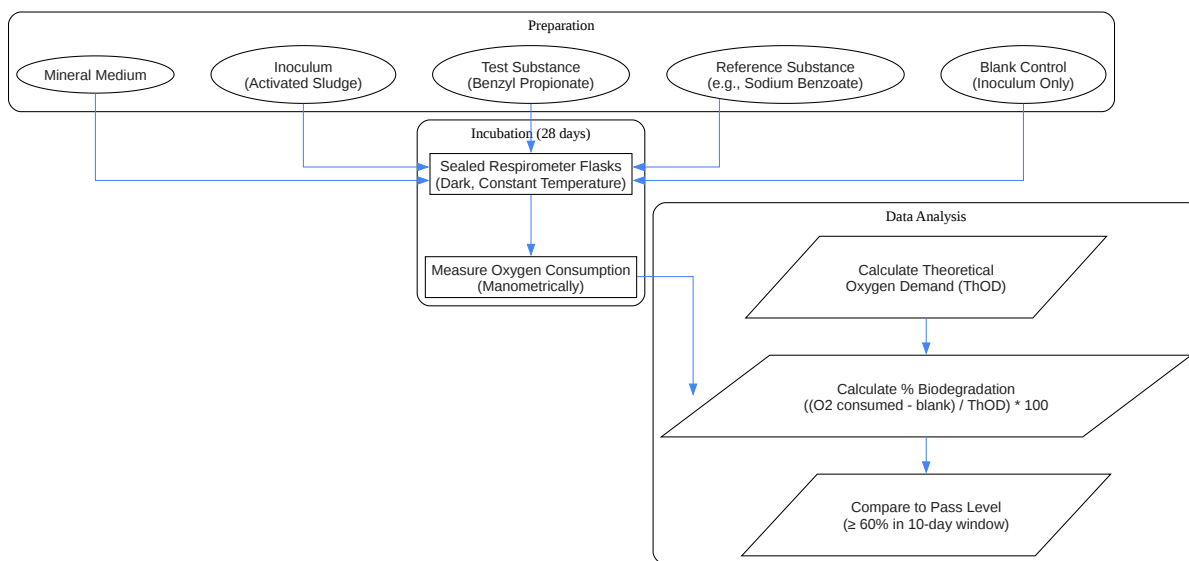
Proposed biodegradation pathway of **benzyl propionate**.

Experimental Protocols

The following sections provide an overview of the standardized experimental protocols used to assess the environmental impact of chemical substances like **benzyl propionate**.

Ready Biodegradability - OECD 301F (Manometric Respirometry Test)

This test evaluates the rapid and ultimate biodegradability of a chemical in an aerobic aqueous medium.



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Workflow for the OECD 301F biodegradability test.

Fish, Acute Toxicity Test - OECD 203

This test determines the concentration of a substance that is lethal to 50% of a test population of fish (LC50) over a short exposure period.

Methodology:

- Test Organism: Typically *Danio rerio* (Zebra fish).
- Exposure: Fish are exposed to a range of concentrations of the test substance in a geometric series for 96 hours.
- Controls: A control group is maintained in water without the test substance.
- Observations: Mortalities and any sublethal effects are recorded at 24, 48, 72, and 96 hours.
- Endpoint: The LC50 value and its 95% confidence limits are calculated at the end of the exposure period.

Daphnia sp., Acute Immobilisation Test - OECD 202

This test assesses the acute toxicity of a substance to *Daphnia magna* by determining the concentration that immobilizes 50% of the population (EC50).

Methodology:

- Test Organism: *Daphnia magna* (less than 24 hours old).
- Exposure: Daphnids are exposed to a range of concentrations of the test substance for 48 hours.
- Controls: A control group is maintained in water without the test substance.
- Observations: The number of immobilized daphnids is recorded at 24 and 48 hours.
- Endpoint: The EC50 value, the concentration at which 50% of the daphnids are immobilized, is calculated.

Alga, Growth Inhibition Test - OECD 201

This test evaluates the effect of a substance on the growth of freshwater green algae.

Methodology:

- Test Organism: Typically *Raphidocelis subcapitata*.
- Exposure: Exponentially growing algae are exposed to a range of concentrations of the test substance for 72 hours.
- Controls: A control culture is grown in the absence of the test substance.
- Measurement: Algal growth is measured by determining the cell density at 24-hour intervals.
- Endpoint: The EC50 value is calculated based on the inhibition of the growth rate relative to the control.

Conclusion

Based on the available data, **benzyl propionate** is considered to be readily biodegradable and is not expected to persist in the environment. While it exhibits moderate acute toxicity to aquatic organisms, its low potential for bioaccumulation suggests a limited risk of long-term adverse effects in the food chain. Standard waste and water treatment processes are expected to effectively remove **benzyl propionate**, minimizing its environmental release. As with all chemical substances, responsible handling and disposal practices are recommended to further mitigate any potential environmental impact.

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References

- 1. researchgate.net [researchgate.net]
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Address: 3281 E Guasti Rd

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Phone: (601) 213-4426

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